

using 1-(5-chloro-2-methylphenyl)-2-methylpropan-2-ol as intermediate

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Compound of Interest

Compound Name: 1-(5-chloro-2-methylphenyl)-2-methylpropan-2-ol

Cat. No.: B8000573

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Title: Application Note: Strategic Utilization of **1-(5-chloro-2-methylphenyl)-2-methylpropan-2-ol** in Late-Stage Drug Discovery

Introduction & Strategic Utility

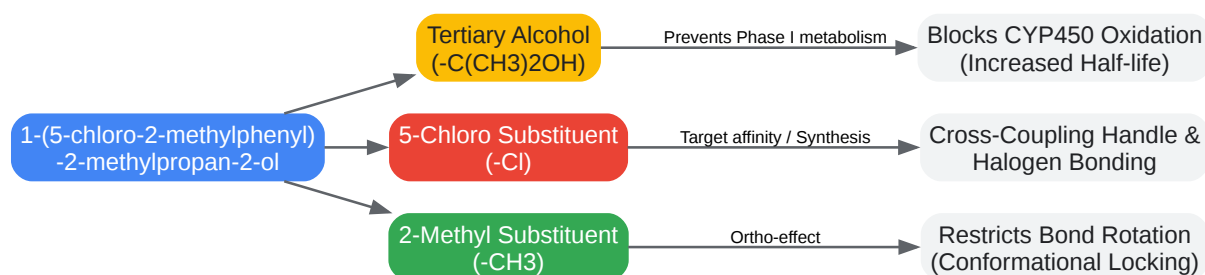
The compound **1-(5-chloro-2-methylphenyl)-2-methylpropan-2-ol** is a highly specialized, sterically encumbered building block utilized in the synthesis of advanced active pharmaceutical ingredients (APIs). Its unique structural topology—combining a halogenated aromatic ring with a sterically hindered tertiary alcohol—makes it an exceptionally valuable intermediate for designing inhibitors targeting mutant isocitrate dehydrogenase 2 (IDH2), Janus kinases (JAK), and voltage-gated sodium channels associated with neuropathic pain^[1].

As a Senior Application Scientist, I recommend this intermediate when a drug candidate suffers from poor metabolic stability or lacks sufficient target-pocket occupancy. This guide details the mechanistic rationale for its use and provides a self-validating protocol for its downstream functionalization.

Mechanistic Insights & Causality (E-E-A-T)

In small-molecule drug design, metabolic liability is a primary cause of clinical attrition. Primary and secondary alcohols are rapidly oxidized by hepatic CYP450 enzymes into aldehydes or ketones, leading to rapid clearance. By incorporating the 2-methylpropan-2-ol (tert-butanol) moiety, the carbinol carbon is fully substituted. This effectively blocks Phase I oxidative metabolism while retaining the hydroxyl group's ability to act as a critical hydrogen bond donor/acceptor in the target binding site.

Furthermore, the 5-chloro-2-methylphenyl system provides a rigid, lipophilic vector. The ortho-methyl group restricts the rotational degrees of freedom of the adjacent alkyl chain (conformational locking), reducing the entropic penalty upon target binding. The 5-chloro substituent serves a dual purpose: it acts as a synthetic handle for late-stage palladium-catalyzed cross-coupling and, in the final API, can engage in halogen bonding within deep hydrophobic pockets of target proteins like mutant IDH2[2] or Janus kinases[3].



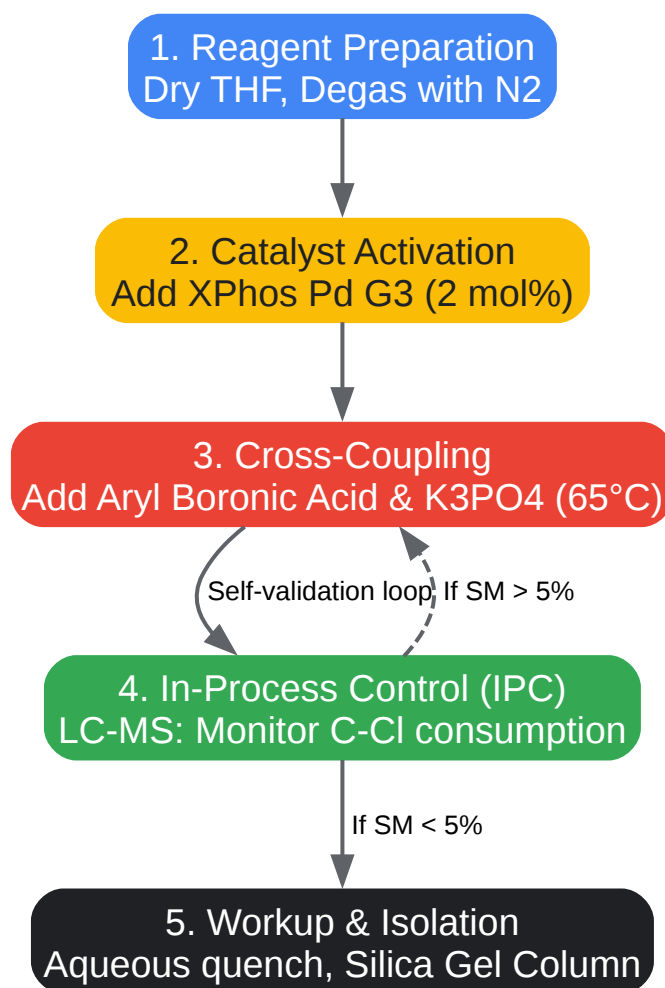
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Logical relationship between structural features and their pharmacological/synthetic benefits.

Experimental Protocol: Palladium-Catalyzed Functionalization

A major challenge when working with **1-(5-chloro-2-methylphenyl)-2-methylpropan-2-ol** is selectively functionalizing the aryl chloride without triggering the acid- or heat-catalyzed dehydration of the tertiary alcohol to an olefin. Traditional Pd catalysts often require high temperatures (>100°C) to undergo oxidative addition into the strong C-Cl bond, which increases the risk of side reactions.

To solve this, the following protocol employs a highly active precatalyst, XPhos Pd G3, which allows Suzuki-Miyaura cross-coupling to proceed at milder temperatures (65°C), preserving the delicate tertiary alcohol.



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Step-by-step experimental workflow for the mild Suzuki-Miyaura coupling of the intermediate.

Step-by-Step Methodology (Self-Validating System)

- Preparation: In an oven-dried Schlenk flask equipped with a magnetic stir bar, add **1-(5-chloro-2-methylphenyl)-2-methylpropan-2-ol** (1.0 equiv, 5.0 mmol) and the desired aryl boronic acid (1.2 equiv, 6.0 mmol).
- Base Addition: Add finely milled anhydrous potassium phosphate (K₃PO₄, 3.0 equiv, 15.0 mmol).

- Causality Insight: K_3PO_4 is chosen over Na_2CO_3 because its higher basicity accelerates the transmetalation step of the bulky XPhos-Pd complex without requiring water, which can stall the reaction and promote side-product formation.
- Solvent & Degassing: Add anhydrous Tetrahydrofuran (THF) (25 mL) to achieve a 0.2 M concentration. Sparge the suspension with ultra-pure N_2 for 15 minutes.
 - Causality Insight: Oxygen must be rigorously excluded to prevent homocoupling of the boronic acid and oxidation of the electron-rich phosphine ligand.
- Catalyst Addition: Under a positive N_2 flow, add XPhos Pd G3 (0.02 equiv, 2 mol%). The solution will typically turn from pale yellow to a deep red/orange as the active Pd(0) species is generated.
- Heating: Seal the flask and heat to 65°C using a pre-equilibrated oil bath. Stir vigorously for 4-6 hours.
- Self-Validation (IPC): At 4 hours, remove a 50 μ L aliquot, dilute with 1 mL acetonitrile, and analyze via LC-MS. The reaction is self-validated as complete when the starting material peak (m/z ~198) is <5% relative to the product peak. If incomplete, verify the system's anaerobic integrity and continue heating.
- Workup: Cool to room temperature. Dilute with ethyl acetate (50 mL) and wash with deionized water (2 x 25 mL) and brine (25 mL). Dry the organic layer over anhydrous $MgSO_4$.
 - Causality Insight: Avoid acidic desiccants like $CaCl_2$ which might trigger dehydration of the tertiary alcohol during concentration.
- Purification: Filter, concentrate under reduced pressure, and purify via flash chromatography (Hexanes/Ethyl Acetate gradient).

Quantitative Data: Optimization of Cross-Coupling Conditions

To demonstrate the necessity of the chosen parameters, the following table summarizes the optimization data for coupling **1-(5-chloro-2-methylphenyl)-2-methylpropan-2-ol** with a

standard heteroaryl boronic acid. The data highlights how the correct catalyst system prevents the degradation of the tertiary alcohol.

Catalyst System	Base	Solvent	Temp (°C)	Conversion (%)	Dehydration Byproduct (%)
Pd(PPh ₃) ₄ (5 mol%)	Na ₂ CO ₃ (aq)	Toluene	100	42	18
Pd(dppf)Cl ₂ (5 mol%)	K ₂ CO ₃	Dioxane	90	65	8
XPhos Pd G3 (2 mol%)	K ₃ PO ₄	THF	65	>98	<1
RuPhos Pd G3 (2 mol%)	CS ₂ CO ₃	THF	65	88	2

References

- Title: US9732062B2 - Therapeutically active compounds and their methods of use - Google Patents Source: [google.com URL:\[2\]](https://www.google.com/patents/US9732062B2)
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